



# Application Notes and Protocols for Hsd17B13-IN-43

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Hsd17B13-IN-43** is a potent inhibitor of 17β-Hydroxysteroid Dehydrogenase 13 (HSD17B13), a lipid droplet-associated enzyme predominantly expressed in the liver.[1][2] Genetic studies have strongly linked loss-of-function variants of HSD17B13 to a reduced risk of non-alcoholic fatty liver disease (NAFLD) and its progression to non-alcoholic steatohepatitis (NASH), fibrosis, and hepatocellular carcinoma.[3][4] This protective association has positioned HSD17B13 as a promising therapeutic target for these chronic liver conditions.[1][3][5][6] **Hsd17B13-IN-43**, as an inhibitor of this enzyme, is a valuable tool for studying the biological functions of HSD17B13 and for preclinical assessment of its therapeutic potential.

These application notes provide essential information on the stability, storage, and handling of **Hsd17B13-IN-43**, along with protocols for its use in experimental settings.

# Hsd17B13-IN-43: Chemical and Physical Properties



Property	Value	Reference
IUPAC Name	N-(2,4-dichlorophenyl)-4-(4- (trifluoromethyl)-1H-pyrazol-1- yl)benzamide	N/A
Molecular Formula	C23H14Cl2F3N3O3	[7]
Molecular Weight	508.28 g/mol	[7]
CAS Number	2770246-11-0	[7]
IC50 (for Estradiol)	<0.1 µM	[7][8]

# **Stability and Storage Conditions**

Proper storage and handling of **Hsd17B13-IN-43** are critical to maintain its integrity and activity. The following recommendations are based on information from commercial suppliers. Researchers should perform their own stability assessments for specific experimental conditions.

**Solid Compound** 

Condition	Recommendation
Storage Temperature	Store at -20°C for long-term storage.
Shipping	Typically shipped at room temperature.
Light Sensitivity	Store protected from light.

#### **Stock Solutions**



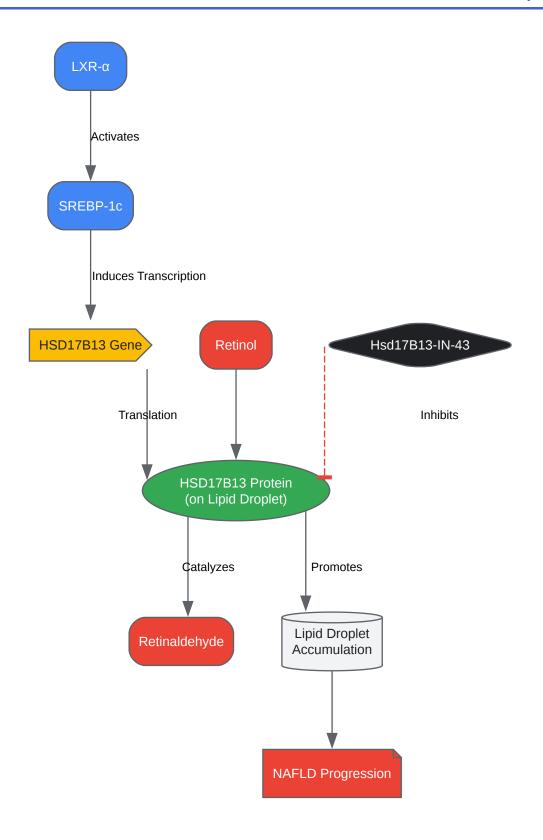
Condition	Recommendation
Solvent	DMSO (e.g., 10 mg/mL with ultrasonic assistance)
Storage Temperature	-80°C for up to 6 months; -20°C for up to 1 month.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles. Aliquot into single-use volumes.

Note: While general storage recommendations are provided, comprehensive data from forced degradation studies (e.g., exposure to acid, base, oxidation, heat, and light) for **Hsd17B13-IN-43** are not publicly available. Users should validate the stability of the compound under their specific experimental conditions.

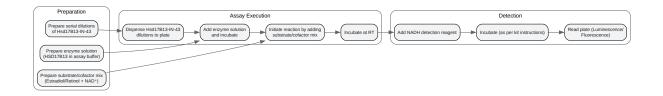
## **Signaling Pathway of HSD17B13 in NAFLD**

HSD17B13 is a key enzyme in hepatic lipid and retinol metabolism. Its expression is regulated by transcription factors involved in lipid homeostasis, and its enzymatic activity contributes to the pathophysiology of NAFLD.









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- To cite this document: BenchChem. [Application Notes and Protocols for Hsd17B13-IN-43]. BenchChem, [2025]. [Online PDF]. Available at:



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